

Indole-3-carboxaldehyde basic properties and structure

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Compound of Interest

Compound Name: Indole-3-Carboxaldehyde

Cat. No.: B046971

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An In-depth Technical Guide to **Indole-3-Carboxaldehyde**

Introduction

Indole-3-carboxaldehyde, also known as 3-formylindole, is a pivotal organic compound derived from the indole scaffold. It serves as a significant metabolite of dietary L-tryptophan, produced by bacteria in the human gastrointestinal tract.[1] This aromatic aldehyde is not only a crucial precursor in the synthesis of various indole alkaloids and pharmaceuticals like tryptophan, but it also exhibits notable biological activities.[2] Its roles as an agonist for the aryl hydrocarbon receptor (AhR), an immunomodulator, and an agent with antifungal properties make it a molecule of significant interest for researchers in chemistry, biology, and drug development.[1] This document provides a comprehensive overview of its fundamental properties, structure, synthesis, and biological significance.

Core Properties and Structure

Indole-3-carboxaldehyde is a solid, crystalline compound, with its appearance ranging from colorless to off-white or beige.[2][3][4] Its core structure consists of a benzene ring fused to a pyrrole ring, with a formyl group substituted at the C3 position of the indole ring.

Physicochemical Properties

The key physical and chemical properties of **indole-3-carboxaldehyde** are summarized below.

Property	Value	Reference
Molecular Formula	C ₉ H ₇ NO	[1][5][6]
Molecular Weight	145.16 g/mol	[1][5][6]
Melting Point	193-199 °C	[2][7]
Boiling Point	339.10 °C (estimated)	[7]
Appearance	Colorless crystals; Tan/Beige/Off-white powder	[2][3][5]
CAS Number	487-89-8	[1][6]
IUPAC Name	1H-indole-3-carbaldehyde	[1][5]

Solubility

Solvent	Solubility	Reference
Water	Insoluble / Slightly soluble in cold water	[2][7]
Ethanol	Readily soluble	[2]
DMSO	Soluble (20 mg/mL)	[8][9]
Methanol	Soluble	[8]

Structural Information

The structure of **indole-3-carboxaldehyde** has been well-characterized. It possesses an orthorhombic crystal structure.[1]

Structural Identifier	Value	Reference
SMILES	<chem>C1=CC=C2C(=C1)C(=CN2)C=O</chem>	[1] [5]
InChI Key	OLNJUISKUQQNIM-UHFFFAOYSA-N	[1] [5] [6]
Crystal System	Orthorhombic	[1]
Space Group	Pca21	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **indole-3-carboxaldehyde**.

NMR Spectroscopy

Nucleus	Solvent	Chemical Shifts (δ) in ppm	Reference
^1H NMR	DMSO- d_6	12.14 (1H, broad), 9.95 (1H, s), 8.30-8.09 (2H, m), 7.56-7.20 (3H, m)	[10]
^{13}C NMR	DMSO- d_6	185.34, 138.85, 137.43, 124.49, 123.84, 122.50, 121.20, 118.54, 112.80	[10]

Mass Spectrometry

Technique	Key m/z Values	Reference
GC-MS (EI)	145.0 (M ⁺), 144.0, 116.0, 89.0	[5]

Infrared (IR) Spectroscopy

Key Peaks (cm ⁻¹)	Assignment	Reference
3254, 3174	N-H stretching	[11]
3055-2568	Ar-H stretching	[12]
1671, 1643	C=O stretching (aldehyde)	[11][12]

Experimental Protocols

The most common and efficient method for synthesizing **indole-3-carboxaldehyde** is the Vilsmeier-Haack reaction.

Synthesis via Vilsmeier-Haack Reaction

This procedure, adapted from established methods, details the formylation of indole using dimethylformamide (DMF) and phosphorus oxychloride (POCl₃).^{[2][13]}

Materials:

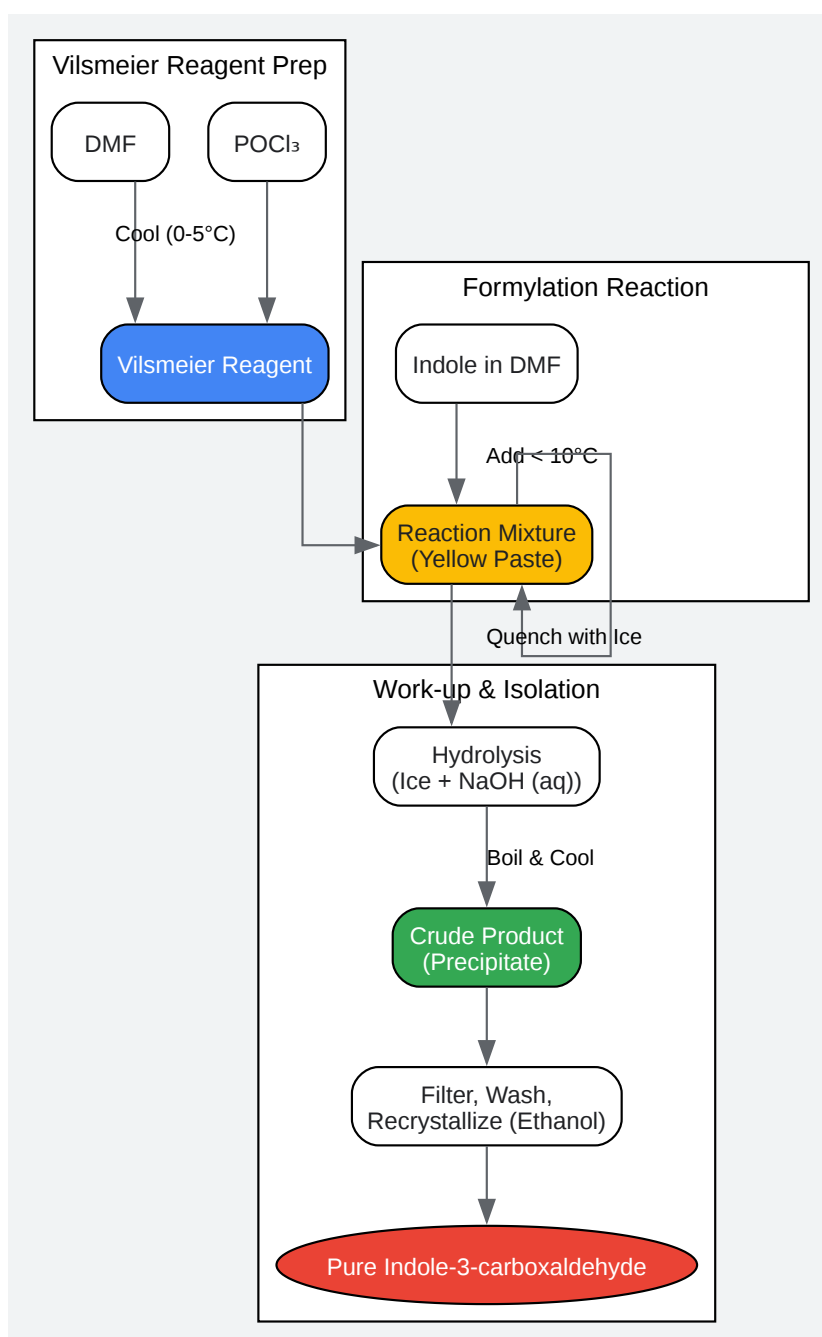
- Indole (100 g, 0.85 mol)
- Dimethylformamide (DMF), freshly distilled (288 mL + 100 mL)
- Phosphorus oxychloride (POCl₃), freshly distilled (86 mL, 0.94 mol)
- Sodium hydroxide (NaOH) solution (375 g in 1 L water)
- Crushed ice
- Three-necked round-bottom flask (2 L and 3 L), mechanical stirrer, dropping funnels, drying tube.

Procedure:

- Preparation of the Vilsmeier Reagent:
 - Equip a 2 L three-necked flask with a mechanical stirrer, a drying tube, and a 125 mL dropping funnel.

- Add 288 mL of freshly distilled DMF to the flask and cool it in an ice-salt bath for 30 minutes.
- With continuous stirring, add 86 mL of POCl_3 dropwise over 30 minutes. The formation of the pinkish Vilsmeier reagent complex will be observed.
- Reaction with Indole:
 - Replace the dropping funnel with a larger one (200 mL).
 - Prepare a solution of 100 g of indole in 100 mL of DMF.
 - Add the indole solution to the Vilsmeier reagent over 1 hour, ensuring the temperature does not exceed 10 °C.
 - After the addition is complete, replace the dropping funnel with a thermometer.
 - Raise the temperature of the viscous solution to 35 °C and stir for 1 hour, or until the clear yellow solution transforms into an opaque, canary-yellow paste.
- Hydrolysis and Work-up:
 - Carefully add 300 g of crushed ice to the paste with stirring, which will result in a clear, cherry-red solution.
 - Transfer this solution to a 3 L three-necked flask containing 200 g of crushed ice.
 - Prepare a solution of 375 g of NaOH in 1 L of water and place it in a separatory funnel.
 - Add the NaOH solution dropwise with vigorous stirring. After about one-third has been added, the remainder can be added more rapidly.
 - Heat the resulting suspension quickly to its boiling point, then allow it to cool to room temperature.
- Isolation and Purification:
 - Cool the mixture in a refrigerator overnight to facilitate complete precipitation.

- Collect the precipitate by filtration.
- Resuspend the solid in 1 L of water to dissolve most inorganic impurities.
- Filter the product again, wash thoroughly with three 300 mL portions of water, and air-dry.
- This procedure typically yields around 120 g (97%) of **indole-3-carboxaldehyde** with a melting point of 196–197 °C.[13] For higher purity, the product can be recrystallized from ethanol.



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Caption: Workflow for the synthesis of **Indole-3-carboxaldehyde**.

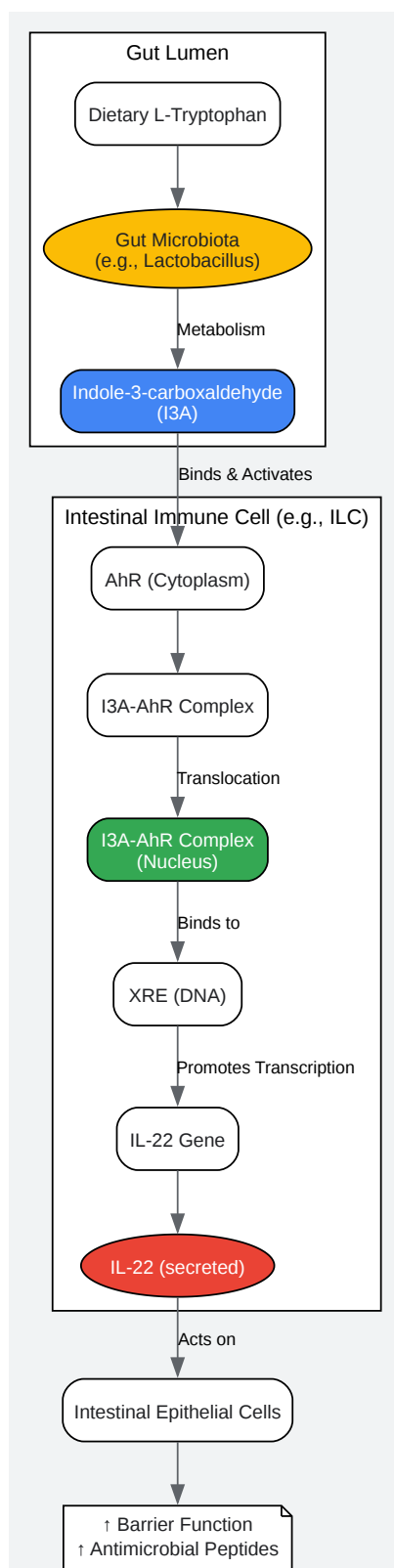
Biological Role and Signaling Pathway

Indole-3-carboxaldehyde is a biologically active metabolite that plays a key role in gut immunity. It is synthesized from dietary L-tryptophan by gut microbiota, particularly species of the genus *Lactobacillus*.^[1]

Aryl Hydrocarbon Receptor (AhR) Signaling

The primary mechanism of action for **indole-3-carboxaldehyde** involves its function as a ligand for the Aryl Hydrocarbon Receptor (AhR).^[1]

- **Activation:** **Indole-3-carboxaldehyde** binds to and activates the AhR located in the cytoplasm of intestinal immune cells, such as innate lymphoid cells (ILCs).
- **Translocation:** Upon activation, the AhR-ligand complex translocates into the nucleus.
- **Gene Transcription:** In the nucleus, the complex binds to specific DNA sequences known as xenobiotic responsive elements (XREs), promoting the transcription of target genes.
- **IL-22 Production:** A key target gene is Interleukin-22 (IL-22). The increased production and secretion of IL-22 by ILCs is a critical downstream effect.^[1]
- **Epithelial Response:** IL-22 acts on intestinal epithelial cells to enhance barrier function, promote the production of antimicrobial peptides, and facilitate mucosal reactivity, thereby contributing to gut homeostasis and defense against pathogens.^{[1][14]}



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Caption: AhR signaling pathway activated by **Indole-3-carboxaldehyde**.

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